

Allyltriisopropylsilane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Allyltriisopropylsilane

Cat. No.: B1276873

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **Allyltriisopropylsilane**. It includes a summary of its physicochemical properties, detailed safety protocols, and an overview of its applications in organic synthesis. This document is intended to serve as a comprehensive resource for laboratory personnel working with this versatile reagent.

Chemical and Physical Properties

Allyltriisopropylsilane is a colorless liquid organosilane compound.^{[1][2]} Its key physical and chemical properties are summarized in the table below, compiled from various supplier safety data sheets.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆ Si	[1][2]
Molecular Weight	198.42 g/mol	[3]
Appearance	Colorless clear liquid	[2][4]
Boiling Point	210.7 ± 9.0 °C at 760 mmHg	[3]
Melting Point	< 0 °C	[3][5]
Flash Point	76.1 ± 0.0 °C	[3]
Density	0.8 ± 0.1 g/cm ³	[3]
Refractive Index	1.424	[3]
Vapor Pressure	0.3 ± 0.4 mmHg at 25°C	[3]
Storage Temperature	2-8°C, stored under nitrogen	[5]

Safety and Hazard Information

Allyltriisopropylsilane is classified as a combustible liquid and causes serious eye irritation.

[1] It may also cause skin irritation.[4] The following table summarizes its GHS classification and associated precautionary statements.

Hazard Class	Hazard Statement	Precautionary Statements
Flammable liquids (Category 4)	H227: Combustible liquid	P210: Keep away from heat, open flames, sparks. - No smoking. P280: Wear protective gloves/protective clothing/eye protection/face protection. P370+P378: In case of fire: Use water spray, foam, carbon dioxide, dry chemical to extinguish. P403+P235: Store in a well-ventilated place. Keep cool. P501: Dispose of contents/container to an approved waste disposal plant.
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/ eye protection/ face protection. P302 + P352: IF ON SKIN: Wash with plenty of water. P332 + P313: If skin irritation occurs: Get medical advice/ attention. P362 + P364: Take

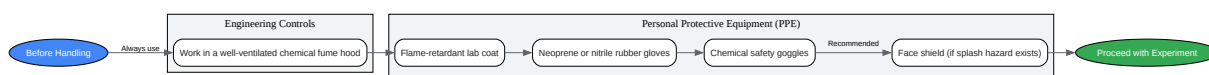
off contaminated clothing and wash it before reuse.

Handling Precautions and Experimental Protocols

Proper handling of **Allyltriisopropylsilane** is crucial to ensure laboratory safety. This section provides detailed protocols for handling, storage, and in case of accidental exposure.

Personal Protective Equipment (PPE)

A diagram illustrating the required PPE for handling **Allyltriisopropylsilane** is provided below.



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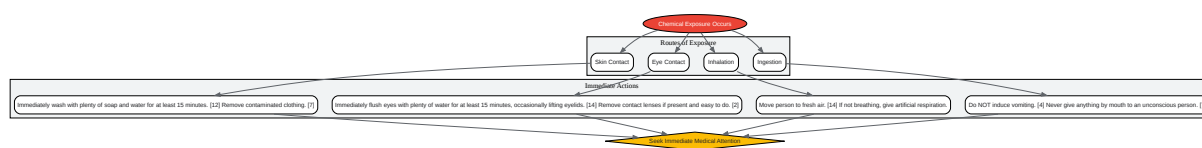
Figure 1. Recommended Personal Protective Equipment Workflow.

Storage and Handling Protocol

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][6] Store under an inert atmosphere, such as nitrogen.[4][5]
- **Handling:** Use only non-sparking tools and take precautionary measures against static discharge.[1] Avoid contact with eyes, skin, and clothing.[1] Do not breathe vapors or mist.[1] Wash hands thoroughly after handling.[1]
- **Incompatible Materials:** Keep away from oxidizing agents.[1]

First Aid Measures

A logical workflow for first aid procedures is outlined below.



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Figure 2. First Aid Procedures for **Allyltriisopropylsilane** Exposure.

Spill and Disposal Procedures

- **Spill Response:** In case of a spill, remove all sources of ignition. Use a non-combustible absorbent material to clean up the spill and place it in a suitable container for disposal.[7] Ensure adequate ventilation.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Applications in Organic Synthesis

Allyltriisopropylsilane is a versatile reagent in organic synthesis, primarily used for the allylation of various electrophiles.[8] The triisopropylsilyl group provides steric bulk, influencing the stereochemical outcome of reactions.

Lewis Acid-Mediated Allylation of Aldehydes

A common application of **allyltriisopropylsilane** is the Lewis acid-mediated allylation of aldehydes to form homoallylic alcohols. A general experimental protocol is as follows:

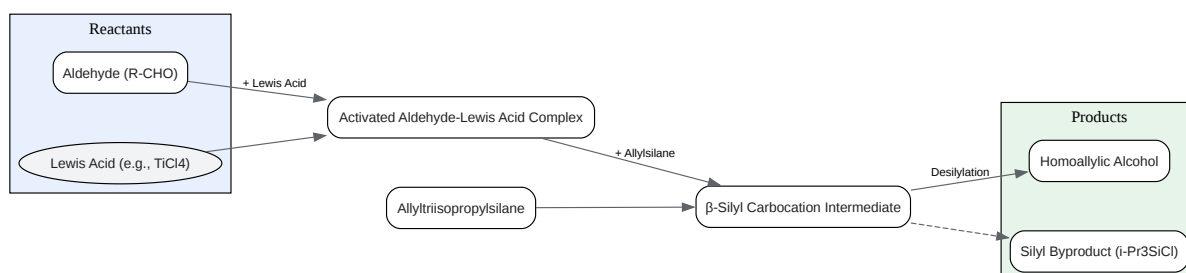
Experimental Protocol: Allylation of Benzaldehyde

- To a stirred solution of benzaldehyde (1.0 mmol) in anhydrous dichloromethane (5 mL) under an inert atmosphere at -78 °C, add a solution of titanium tetrachloride (1.1 mmol) in dichloromethane.
- Stir the mixture for 10 minutes at -78 °C.
- Add a solution of **allyltriisopropylsilane** (1.2 mmol) in dichloromethane dropwise.
- Continue stirring at -78 °C for 2 hours.
- Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- Allow the mixture to warm to room temperature and extract with dichloromethane.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the corresponding homoallylic alcohol.

Reaction Mechanism

The reaction proceeds through the formation of a β -silyl-stabilized carbocation intermediate. The Lewis acid activates the aldehyde, making it more electrophilic. The allylsilane then attacks the activated carbonyl, and subsequent desilylation yields the homoallylic alcohol.

A simplified diagram of the reaction pathway is shown below.



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Figure 3. Simplified Reaction Pathway for the Allylation of an Aldehyde.

This guide provides a foundational understanding of the safe handling and application of **Allyltriisopropylsilane**. Researchers should always consult the most current Safety Data Sheet provided by their supplier and adhere to all institutional safety protocols.

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